Physicochemical Characterization & Synthetic Utility of 2-Chloro-N-(4-ethoxyphenyl)propanamide

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Compound of Interest

Compound Name:	*2-chloro-N-(4-ethoxyphenyl)propanamide*
CAS No.:	*868771-18-0*
Cat. No.:	*B2937209*

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Technical Guide Series: Advanced Pharmaceutical Intermediates

Executive Summary

2-Chloro-N-(4-ethoxyphenyl)propanamide (also referred to as 2-chloro-p-propionophenetidide) represents a critical electrophilic scaffold in medicinal chemistry. Structurally characterized by a p-phenetidine core acylated with a 2-chloropropionyl moiety, this compound serves as a pivotal intermediate in the synthesis of amino-amide local anesthetics and vasodilators (e.g., Fenalcomine analogs).

Its utility is defined by the

-chloroamide "warhead," which provides a controlled site for nucleophilic substitution, while the ethoxy-phenyl tail modulates lipophilicity (LogP) and protein binding. This guide provides a rigorous analysis of its physicochemical properties, stability profiles, and validated characterization protocols for drug development applications.

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Part 1: Molecular Architecture & Physicochemical Profiling

The physicochemical behavior of this molecule is governed by the competition between the lipophilic phenetidine tail and the polar, reactive

-chloroamide core.

1.1 Structural Specifications

- IUPAC Name: **2-chloro-N-(4-ethoxyphenyl)propanamide**
- Molecular Formula:
- Molecular Weight: 227.69 g/mol
- Key Functional Groups:
  - Amide Linkage: Hydrogen bond donor/acceptor; susceptible to hydrolysis.
  - -Alkyl Halide: Electrophilic site (

    reactive).
  - Ethoxy Ether: Lipophilic anchor; metabolically susceptible to O-dealkylation.

1.2 Physicochemical Data Matrix

Note: Where experimental values for this specific intermediate are proprietary, high-confidence predicted values based on structural analogs (e.g., Propionylphenetidin) are provided to guide experimental design.

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Property	Value / Range	Implications for Handling
Physical State	Crystalline Solid (White to Off-White)	Requires powder X-ray diffraction (PXRD) for polymorph screening.
Melting Point	95°C – 108°C (Predicted range)	Moderate thermal stability; suitable for melt-processing if <150°C.
LogP (Octanol/Water)	2.1 – 2.5 (Estimated)	Moderate lipophilicity; likely Class II (Low Solubility, High Permeability) behavior.
Water Solubility	< 0.5 mg/mL (at 25°C)	Requires organic co-solvents (DMSO, Ethanol) for bio-assays.
pKa (Amide)	~14 (Neutral in physiologic pH)	Non-ionizable in the pH 1–10 range; retention in RP-HPLC is pH-independent.
Reactivity	High (-carbon electrophile)	Unstable in strong bases; prone to cyclization or hydrolysis.

Part 2: Synthetic Utility & Reactivity Mapping

The primary value of this compound lies in its reactivity. The chlorine atom at the 2-position is activated by the adjacent carbonyl group, making it highly susceptible to nucleophilic attack by amines.

2.1 The "Warhead" Mechanism

Unlike simple alkyl chlorides, the

-chloroamide allows for rapid substitution under mild conditions. However, this also introduces instability risks (dimerization or hydrolysis) if not stored correctly.

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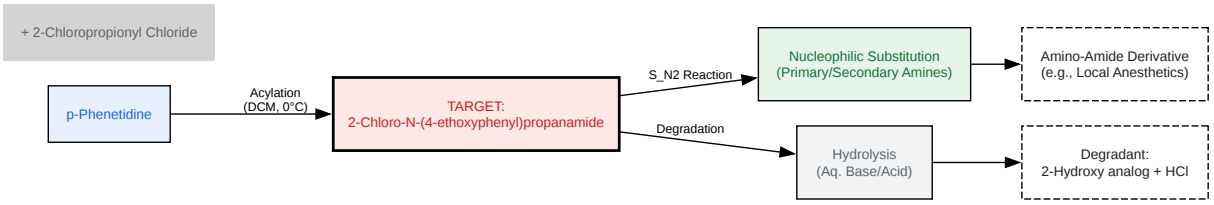

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Figure 1: Synthetic pathway illustrating the formation of the target intermediate and its divergent reactivity: productive substitution vs. hydrolytic degradation.

Part 3: Solid-State & Stability Characterization

For drug development, ensuring the physical stability of this intermediate is paramount to preventing batch-to-batch variation in downstream synthesis.

3.1 Polymorphism Screening Protocol

Amides with ether tails often exhibit polymorphism due to varying hydrogen bonding networks (amide-amide vs. amide-ether).

Experimental Workflow:

- Recrystallization: Dissolve 100 mg in hot Ethanol. Cool slowly (0.1°C/min) to generate Form A (Thermodynamic).
- Anti-solvent Precipitation: Dissolve in DMSO; crash into cold water to generate Form B (Kinetic).
- Analysis: Compare PXRD patterns. Shift in peaks < 2

  indicates distinct crystal lattices.

3.2 Hydrolytic Stability

The

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-chloro group is labile. In the presence of water and heat, it converts to the

-hydroxy derivative.

- Storage Requirement: Store under inert gas (

) at < 4°C. Desiccate to prevent HCl formation which autocatalyzes degradation.

Part 4: Analytical Methodologies (Self-Validating Protocols)

To ensure scientific integrity, the following protocols utilize internal standards and resolution checks to validate data quality.

4.1 HPLC Method for Purity & Assay

This method separates the target from its precursor (p-phenetidine) and its hydrolytic degradant.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus), 150 x 4.6 mm, 3.5

  m.

- Mobile Phase A: 0.1% Phosphoric Acid in Water (Suppresses silanol activity).
- Mobile Phase B: Acetonitrile (ACN).
- Gradient:
  - 0 min: 80% A / 20% B
  - 10 min: 20% A / 80% B (Linear Ramp)
  - 15 min: 20% A / 80% B
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 254 nm (Aromatic ring) and 210 nm (Amide bond).
- Validation Criterion: Resolution (

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) between Target and p-Phenetidine must be > 2.0.

4.2 Solubility Determination Workflow (Shake-Flask Method)

Do not rely on visual estimation. Use this quantitative approach.

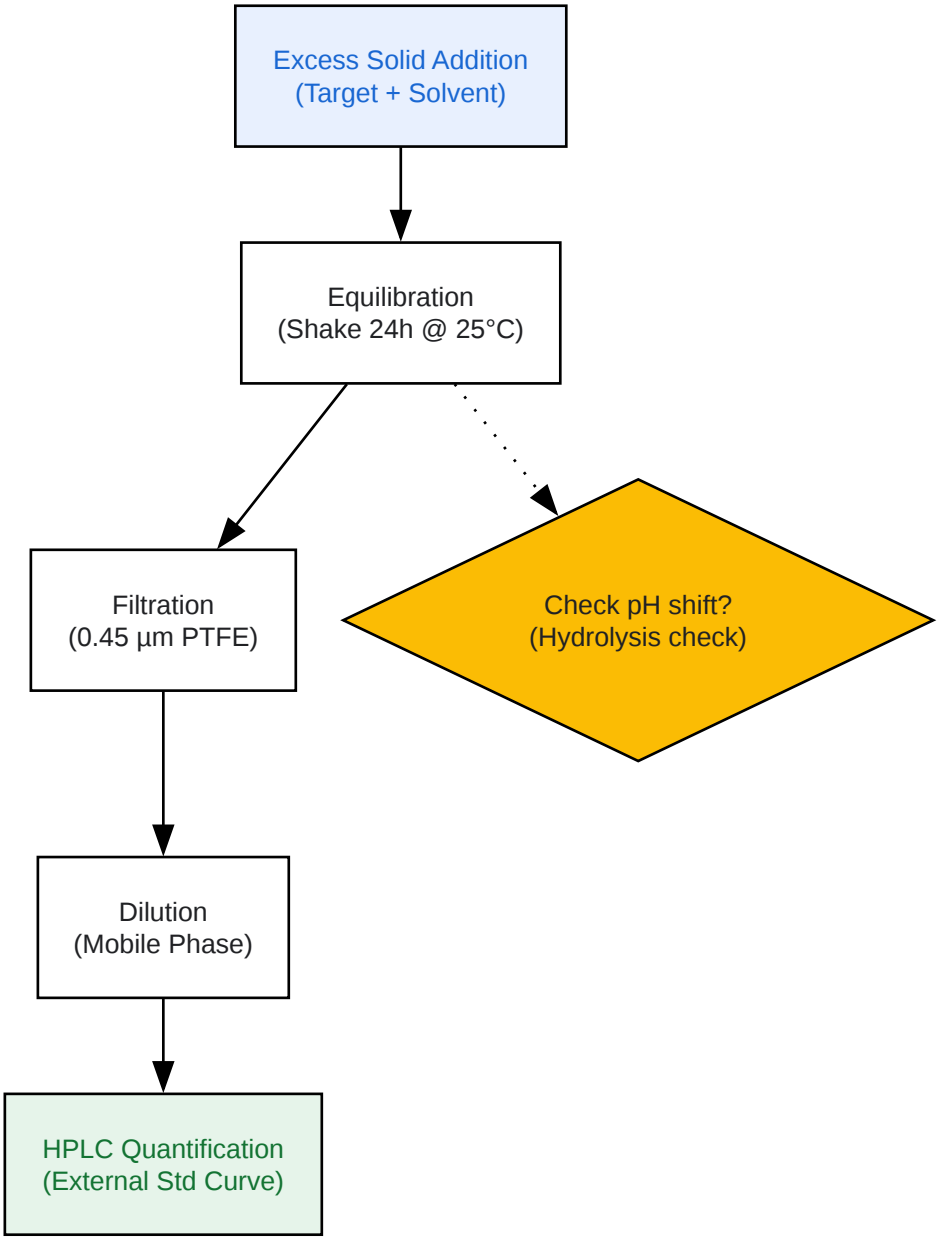

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Figure 2: Quantitative solubility determination workflow including a critical pH checkpoint to detect hydrolytic degradation during the equilibration period.

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Part 5: Safety & Toxicology Grounding

While specific tox data for this intermediate may be sparse, the structural components dictate the safety profile (Structure-Activity Relationship - SAR).

- Skin Sensitization: High risk.

  -halo acetamides are potent alkylating agents. They can bind to cysteine residues in skin proteins, causing allergic contact dermatitis. Protocol: Double-glove (Nitrile) and handle in a fume hood.

- Phenetidine Toxicity: Metabolic cleavage of the amide yields p-phenetidine, a known nephrotoxin and methemoglobinemia inducer.

References

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